

CAS number for cyclopropylcarboxylic acid

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Compound of Interest

Compound Name: Cyclopropylcarboxylic acid

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An In-depth Technical Guide to Cyclopropylcarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **cyclopropylcarboxylic acid**, a pivotal building block in modern organic synthesis, with a particular focus on its applications in the pharmaceutical and agrochemical industries. Its unique strained ring structure imparts distinct chemical properties that are leveraged to enhance the biological activity, metabolic stability, and pharmacokinetic profiles of complex molecules.

Chemical Identity and Properties

Cyclopropylcarboxylic acid, also known as cyclopropanecarboxylic acid, is a saturated fatty acid characterized by a three-membered carbocyclic ring attached to a carboxyl group.

Chemical Identifiers

The fundamental identifiers for **cyclopropylcarboxylic acid** are summarized below, providing essential information for database searches and regulatory documentation.



Identifier	Value
CAS Number	1759-53-1[1][2][3][4]
Molecular Formula	C ₄ H ₆ O ₂ [1][2][3][4]
Molecular Weight	86.09 g/mol [1][3][5]
IUPAC Name	Cyclopropanecarboxylic acid[2][4]
Synonyms	Carboxycyclopropane, Cyclopropionic acid, Cyclopropylmethanoic acid[2][4]
InChI	InChl=1S/C4H6O2/c5-4(6)3-1-2-3/h3H,1-2H2, (H,5,6)[2][4]
InChlKey	YMGUBTXCNDTFJI-UHFFFAOYSA-N[2][4]

Physicochemical Properties

The physical and chemical properties of **cyclopropylcarboxylic acid** are critical for its handling, storage, and application in various reaction conditions. The strained cyclopropyl ring influences its reactivity compared to linear carboxylic acids.[3]

Property	Value
Appearance	White crystalline solid or clear, light yellow liquid[3][5]
Melting Point	14-17 °C[5][6][7]
Boiling Point	182-184 °C[3][6][7]
Density	1.081 g/mL at 25 °C[6][7]
Vapor Pressure	1.53 mmHg[5]
Flash Point	72 °C (161.6 °F) - closed cup[8]
Solubility	Soluble in water, ethanol, ether, chloroform, and ethyl acetate[3][7]
рКа	~4.8



Role in Drug Development

The cyclopropyl moiety is a highly valued structural motif in medicinal chemistry. Its incorporation into drug candidates, often via intermediates like **cyclopropylcarboxylic acid**, can significantly enhance pharmacological properties. The rigid structure of the ring can lock a molecule into a bioactive conformation, improving binding affinity to target receptors. Furthermore, the cyclopropyl group is known to increase metabolic stability by blocking sites susceptible to oxidative metabolism, thereby improving the pharmacokinetic profile of a drug.[9] Its derivatives are integral to pharmaceuticals with applications as anticoagulants, and inhibitors for MET and VEGFR-2 kinases.[10]



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Fig. 1: Role of the cyclopropyl moiety in drug design.

Experimental Protocols: Synthesis of Cyclopropylcarboxylic Acid

Several synthetic routes to **cyclopropylcarboxylic acid** have been established, varying in scalability, reagent toxicity, and yield.

Protocol 1: Hydrolysis of Cyclopropyl Cyanide

This is a classical and well-documented method for preparing **cyclopropylcarboxylic acid**.[1] [11] It involves the hydrolysis of cyclopropyl cyanide, which can be performed in one pot.



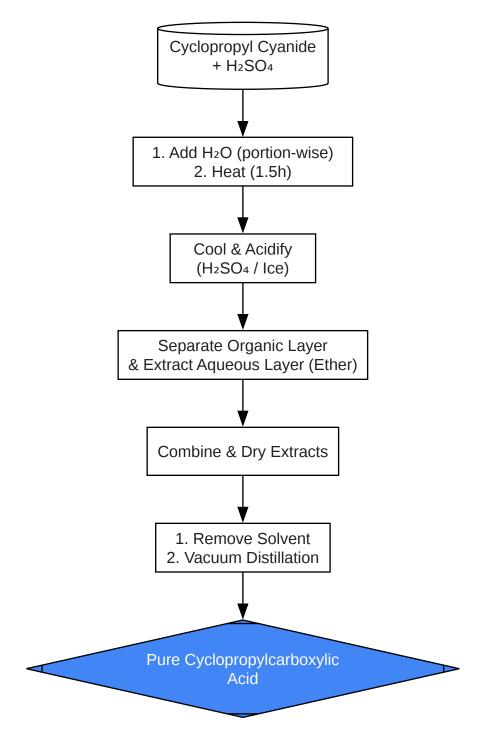




Methodology:

- Reaction Setup: A mixture of cyclopropyl cyanide and concentrated sulfuric acid is prepared in a reaction vessel equipped with a stirrer and a dropping funnel.
- Hydrolysis: The hydrolysis is initiated by the careful, portion-wise addition of water. The
 reaction is exothermic and requires controlled cooling. Initially, 15-20 mL of water is added,
 followed by larger portions (60-75 mL) at 10-15 minute intervals until a total of approximately
 500 mL has been added.[11]
- Completion: The mixture is heated for an additional 1.5 hours with occasional stirring to ensure the complete disappearance of the oily cyanide layer.[11]
- Acidification and Extraction: The solution is cooled in an ice bath and acidified with a prechilled mixture of concentrated sulfuric acid and cracked ice.[11] The resulting layer of crude cyclopropylcarboxylic acid and polymers is separated. The aqueous layer is then extracted with ether.
- Purification: The organic extracts and crude acid are combined, dried over an anhydrous salt (e.g., Drierite), and the solvent is removed via distillation. The final product is purified by vacuum distillation, yielding the acid boiling at 94–95°C at 26 mm Hg.[11]





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References

- 1. Cyclopropanecarboxylic acid synthesis chemicalbook [chemicalbook.com]
- 2. Cyclopropanecarboxylic acid [webbook.nist.gov]
- 3. Environmental Impact and Disposal of Cyclopropanecarboxylic Acid [ketonepharma.com]
- 4. Cyclopropanecarboxylic acid [webbook.nist.gov]
- 5. Cyclopropanecarboxylic acid | C4H6O2 | CID 15655 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. Cyclopropanecarboxylic acid | 1759-53-1 [chemicalbook.com]
- 8. Cyclopropanecarboxylic acid 95 1759-53-1 [sigmaaldrich.com]
- 9. researchgate.net [researchgate.net]
- 10. Pharmaceutical applications of cyclopropyl containing scaffolds: a review on recent updates PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Organic Syntheses Procedure [orgsyn.org]
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